

Techniques for Assessing Danusertib-Induced Autophagy: Application Notes and Protocols

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Compound of Interest

Compound Name: Danusertib

Cat. No.: B1684427

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Introduction

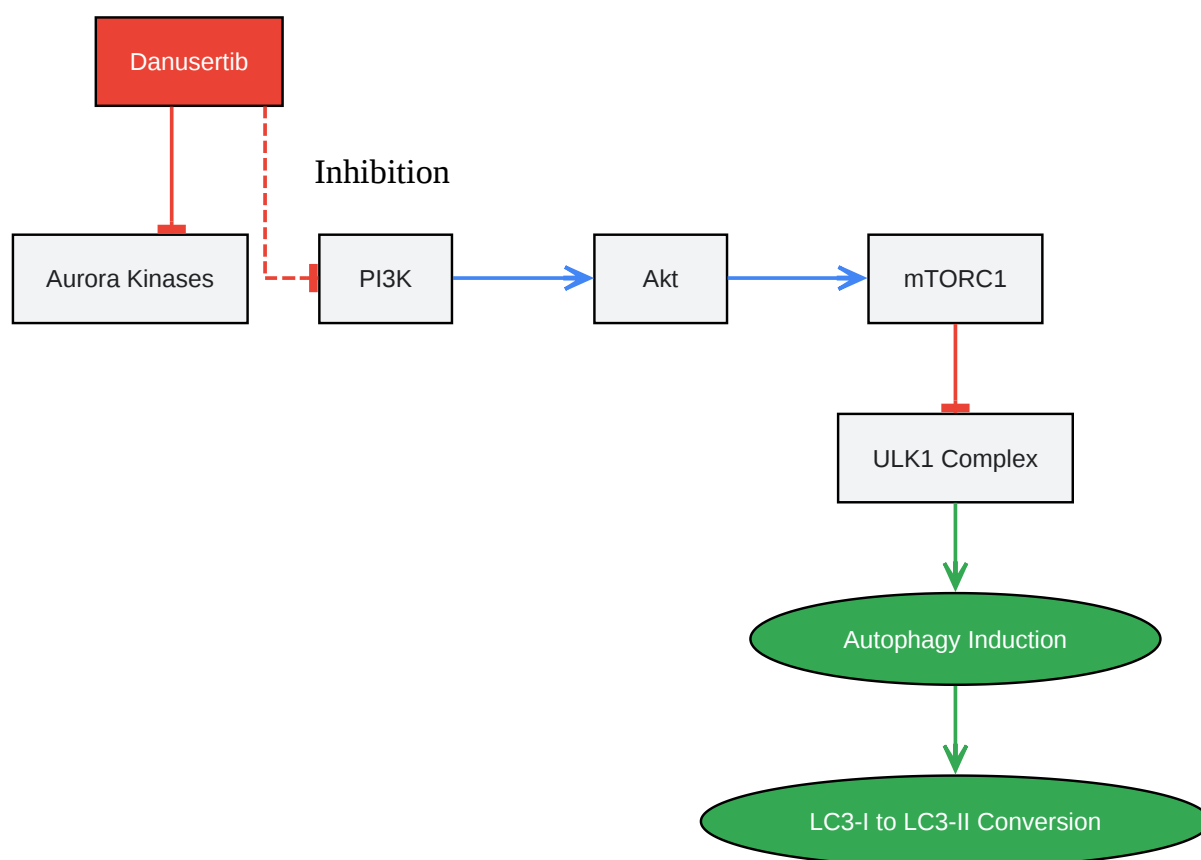
Danusertib (formerly PHA-739358) is a potent small molecule inhibitor of Aurora kinases A, B, and C, and also exhibits activity against Bcr-Abl tyrosine kinase.[1][2] Emerging evidence has demonstrated that in addition to inducing cell cycle arrest and apoptosis, **Danusertib** can also trigger autophagy in various cancer cell lines.[3][4][5] Autophagy is a catabolic process involving the sequestration of cytoplasmic components into double-membraned vesicles, termed autophagosomes, which are then delivered to the lysosome for degradation. A key event in autophagy is the conversion of microtubule-associated protein 1A/1B-light chain 3 (LC3) from its cytosolic form (LC3-I) to its lipidated, autophagosome-associated form (LC3-II). This conversion is a hallmark of autophagy and its assessment is central to studying the autophagic response to therapeutic agents like **Danusertib**.

These application notes provide detailed protocols for the two primary techniques used to assess **Danusertib**-induced autophagy by monitoring LC3 conversion: Western blotting for the quantification of the LC3-II/LC3-I ratio and immunofluorescence microscopy for the visualization and quantification of LC3 puncta.

Mechanism of Danusertib-Induced Autophagy

Danusertib has been shown to induce autophagy by inhibiting the phosphatidylinositol 3-kinase (PI3K)/protein kinase B (Akt)/mammalian target of rapamycin (mTOR) signaling

pathway.[5] The mTOR complex 1 (mTORC1) is a critical negative regulator of autophagy. By suppressing this pathway, **Danuserib** relieves the inhibitory effect of mTOR on the autophagy-initiating ULK1 complex, leading to the induction of autophagosome formation and subsequent conversion of LC3-I to LC3-II.



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- 4. The pan-inhibitor of Aurora kinases danusertib induces apoptosis and autophagy and suppresses epithelial-to-mesenchymal transition in human breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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